

Part 1: Overview of 3-Chlorostyrene (CAS 2039-85-2)

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Compound of Interest

Compound Name: 3-Chlorostyrene

Cat. No.: B1584043

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3-Chlorostyrene is a halogenated organic compound. It is a derivative of styrene with a chlorine atom substituted at the meta position of the benzene ring. At room temperature, it typically appears as a colorless to pale yellow liquid with a mild aromatic odor.^[1] It is sparingly soluble in water but readily dissolves in common organic solvents.^[1]

Table 1: Physical and Chemical Properties of **3-Chlorostyrene**

Property	Value	Reference
CAS Number	2039-85-2	[1][2][3]
Molecular Formula	C8H7Cl	[1][2][4]
Molecular Weight	138.59 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	60-63 °C at 6 mmHg	[2][3][5]
Density	1.09 g/mL at 25 °C	[2][3]
Refractive Index	1.5620 at 20 °C	[2][3]
Flash Point	145 °F (62.8 °C)	[3]
Storage Temperature	2-8°C	[3]

Part 2: In-Depth Technical Guide on 4-Amino-3,5-dichlorobenzonitrile (CAS 78473-00-4)

This section provides a detailed overview of the properties, applications, and suppliers of 4-Amino-3,5-dichlorobenzonitrile, a crucial intermediate in various chemical syntheses.

Core Properties

4-Amino-3,5-dichlorobenzonitrile is a dichlorinated aminobenzonitrile derivative. It serves as a versatile building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.

Table 2: Physical and Chemical Properties of 4-Amino-3,5-dichlorobenzonitrile

Property	Value	Reference
CAS Number	78473-00-4	[6][7][8][9][10][11][12][13]
Molecular Formula	C7H4Cl2N2	[6][9][10][11][12][13]
Molecular Weight	187.03 g/mol	[6][10][13]
Appearance	White to cream or pale brown powder/crystal	[14]
Melting Point	116-121 °C	[7][8][10]
Boiling Point	140 °C at 3 mmHg	[6]
Flash Point	68 °C	[6]
Purity	>97% or >98% (GC)	[10][14]

Table 3: Spectroscopic Data Identifiers for 4-Amino-3,5-dichlorobenzonitrile

Spectroscopic Data	Availability
¹³ C NMR	Available
ATR-IR	Available
Transmission IR	Available
Raman	Available

Suppliers

A number of chemical suppliers offer 4-Amino-3,5-dichlorobenzonitrile, typically with a purity of 97% or higher.

Table 4: Major Suppliers of 4-Amino-3,5-dichlorobenzonitrile

Supplier	Purity	Available Quantities
Thermo Scientific (Alfa Aesar)	97%	1 g, 5 g
TCI Chemicals	>98.0% (GC)	Contact for details
Santa Cruz Biotechnology	Contact for details	Contact for details
Capot Chemical Co., Ltd.	Contact for details	Contact for details
CP Lab Safety	min 98% (GC)	100 grams

Experimental Protocols

While specific, detailed experimental protocols are proprietary and found within patents and specialized scientific literature, the primary application of 4-Amino-3,5-dichlorobenzonitrile is as a chemical intermediate. A general experimental workflow for its use in a substitution reaction is outlined below.

General Workflow for Nucleophilic Aromatic Substitution

A common application of compounds like 4-Amino-3,5-dichlorobenzonitrile involves nucleophilic aromatic substitution, where the amino group directs the substitution of other

groups on the aromatic ring. The nitrile group can also be hydrolyzed to a carboxylic acid or reduced to an amine.

Caption: General workflow for a substitution reaction using 4-Amino-3,5-dichlorobenzonitrile.

Signaling Pathways and Biological Activity

The biological activity of 4-Amino-3,5-dichlorobenzonitrile itself is not extensively documented in publicly available literature. Its primary role is as a precursor or intermediate in the synthesis of biologically active molecules. The final synthesized compounds may target a wide variety of signaling pathways, depending on the other functional groups introduced.

For instance, aminobenzonitrile derivatives are scaffolds used in the development of inhibitors for various enzymes, such as kinases or proteases, which are critical components of cellular signaling pathways.

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